



Application Notes and Protocols for Gas Chromatography Detection of Imazalil

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Compound of Interest					
Compound Name:	Imazalil sulfate				
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Introduction

Imazalil, a widely used systemic fungicide, is crucial in post-harvest treatment to control fungal diseases in various agricultural products, particularly citrus fruits.[1][2][3] Its effective application necessitates reliable and sensitive analytical methods for residue monitoring to ensure food safety and regulatory compliance. Gas chromatography (GC) stands out as a powerful technique for the determination of Imazalil residues. This document provides detailed application notes and protocols for the detection of Imazalil using GC-based methods, targeting researchers, scientists, and professionals in drug development. While often formulated as Imazalil sulfate for enhanced water solubility, analytical methods typically measure the active ingredient, Imazalil, following extraction and sample preparation.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated gas chromatography methods for the determination of Imazalil.

Table 1: Recovery Rates of Imazalil in Different Matrices



Matrix	Fortification Level (µg/g)	Recovery Rate (%)	Analytical Method	Reference
Lemons	0.1	97.8	GC-NPD	[4]
Lemons	1.0	96.5	GC-NPD	[4]
Lemons	2.0	93.3	GC-NPD	[4]
Lemons	5.0	94.8	GC-NPD	[4]
Grapefruit	0.05	90.0	GC-FTD	[5]
Lemon	0.05	100.4	GC-FTD	[5]
Satsuma Mandarins	0.02	96.5	GC-ECD	[6]
Satsuma Mandarins	0.2	94.3	GC-ECD	[6]
Satsuma Mandarins	2.5	95.8	GC-ECD	[6]
Wheat Grain	0.01	84-88	LC-MS/MS	[7]
Barley Straw	0.01	92-108	LC-MS/MS	[7]

Table 2: Detection and Quantitation Limits of Imazalil

Matrix	Limit of Detection (LOD) (µg/g)	Limit of Quantitation (LOQ) (mg/kg)	Analytical Method	Reference
Lemons	0.05	-	GC-NPD	[4]
Citrus Fruits	0.01	-	GC-FTD	[5]
Citrus Fruit	0.001	-	GC-ECD	[6]
Various	-	0.05	GC-MS	[7]



Experimental Protocols

This section details the methodologies for the analysis of Imazalil residues in citrus fruits using gas chromatography.

Protocol 1: Sample Preparation using Liquid-Liquid Extraction and Solid-Phase Extraction (SPE)

This protocol is adapted from methods described for the analysis of Imazalil in citrus fruits.[4][5] [6]

Materials:

- Homogenizer or blender
- Centrifuge and centrifuge tubes (50 mL)
- Solid-Phase Extraction (SPE) cartridges (e.g., diol-bonded silica or ENVI-Carb)
- Ethyl acetate (analytical grade)
- Dichloromethane (analytical grade)
- Methanol (analytical grade)
- Sodium sulfate (anhydrous)
- · Sodium bicarbonate or other base
- · Hydrochloric acid or sulfuric acid
- Rotary evaporator
- Vortex mixer

Procedure:



 Homogenization: Weigh a representative portion of the sample (e.g., 10-20 g of whole lemon or orange) and homogenize it.

• Extraction:

- Transfer the homogenized sample to a 50 mL centrifuge tube.
- Add a suitable volume of ethyl acetate (e.g., 30 mL) and a base (e.g., sodium bicarbonate) to create basic conditions.
- Vortex or shake vigorously for 5-10 minutes.
- Centrifuge at 4000-5000 rpm for 5 minutes.
- Collect the supernatant (ethyl acetate layer).
- Acid-Base Partitioning (Optional Cleanup):
 - The crude extract can be partitioned with a dilute acid solution (e.g., 0.025 M sulfuric acid) to remove interfering compounds.[5]
 - The aqueous layer containing the protonated Imazalil is then made basic, and the analyte is re-extracted into an organic solvent like ethyl acetate.
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition an SPE cartridge (e.g., diol-bonded silica) with methanol followed by dichloromethane.[4]
 - Evaporate the collected ethyl acetate extract to dryness using a rotary evaporator.
 - Re-dissolve the residue in a small volume of dichloromethane.
 - Load the re-dissolved sample onto the conditioned SPE cartridge.
 - Wash the cartridge with a non-polar solvent to remove interferences.
 - Elute the Imazalil with a more polar solvent, such as methanol.[4]



- Final Preparation:
 - Evaporate the eluate to dryness.
 - Reconstitute the residue in a suitable solvent for GC analysis (e.g., ethyl acetate or toluene).

Protocol 2: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This protocol provides general conditions for the analysis of Imazalil by GC-MS. Instrument parameters should be optimized for the specific equipment used.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary column suitable for pesticide analysis (e.g., HP-5MS, DB-5MS, or equivalent)

GC Conditions:

- Injector Temperature: 250 280 °C
- Injection Mode: Splitless
- Injection Volume: 1-2 μL
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 1.5 mL/min)
- Oven Temperature Program:
 - o Initial temperature: 80 100 °C, hold for 1-2 minutes
 - Ramp: 10 25 °C/min to 280 300 °C
 - Final hold: 5 10 minutes
- Transfer Line Temperature: 280 300 °C



MS Conditions:

• Ionization Mode: Electron Ionization (EI)

• Ion Source Temperature: 230 - 250 °C

• Quadrupole Temperature: 150 °C

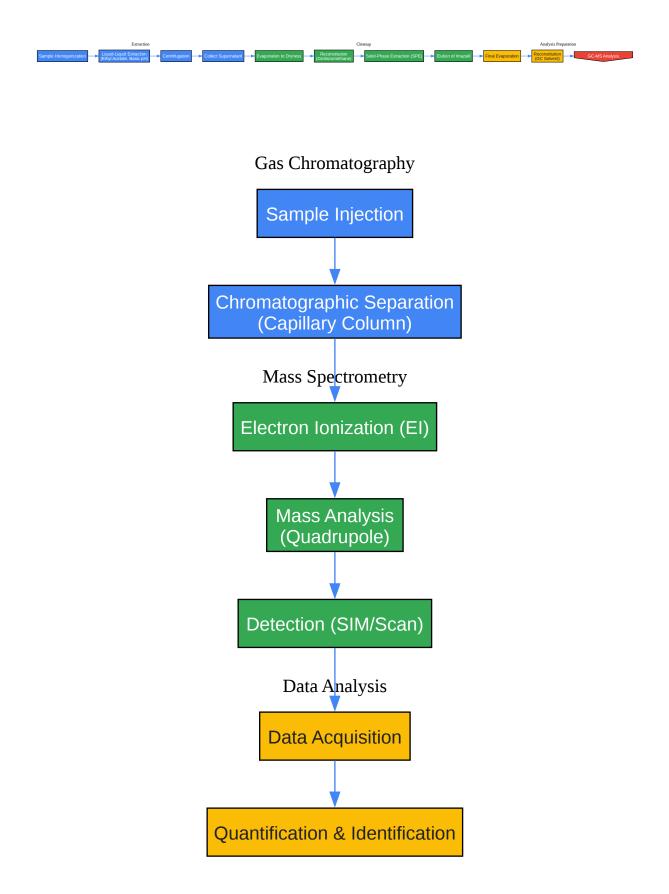
 Acquisition Mode: Selected Ion Monitoring (SIM) for quantitative analysis or full scan for qualitative analysis.

• Characteristic Ions for Imazalil (m/z): 173, 215, 217[4]

Visualizations

The following diagrams illustrate the experimental workflow for the analysis of Imazalil.







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